

roxindole hydrochloride preventing product inactivation freeze-thaw

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Roxindole Hydrochloride

CAS No.: 108050-82-4

Cat. No.: S004222

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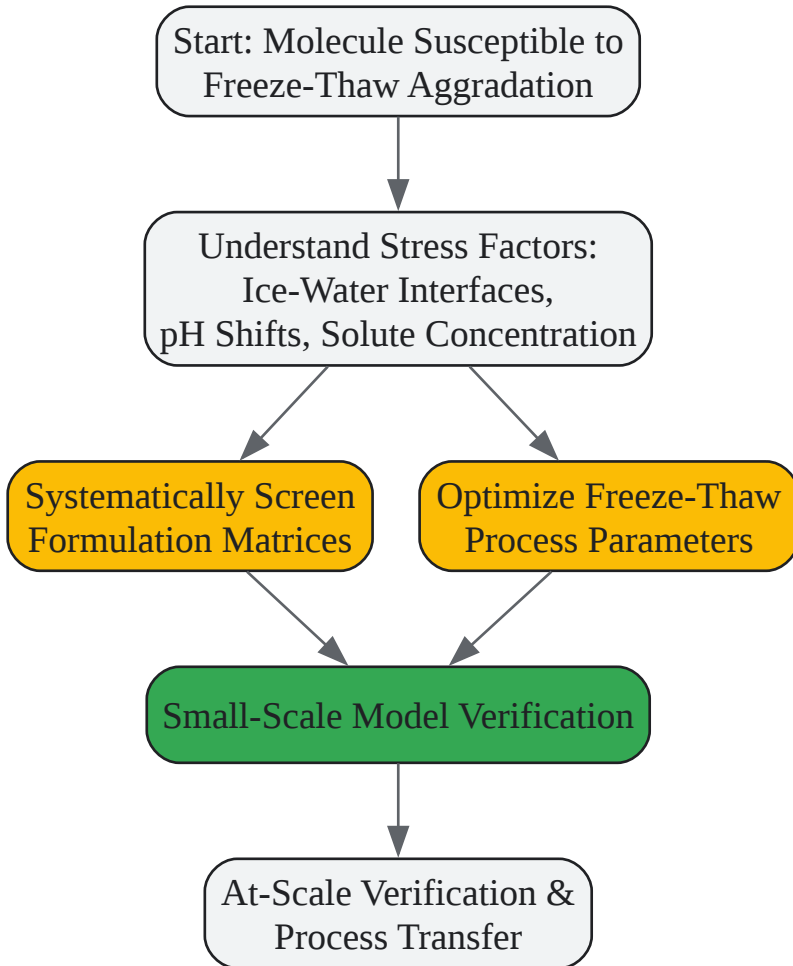
Roxindole Hydrochloride: Basic Properties & Handling

This table summarizes the key chemical and handling information for **Roxindole hydrochloride** from supplier data sheets, which is a good starting point for developing a stabilization strategy. [1] [2] [3]

Property	Details
Chemical Formula	$C_{23}H_{27}ClN_2O$ [1] [3]
Molecular Weight	382.93 g/mol [1] [3]
CAS Number	108050-82-4 [1] [2]
Appearance	White to off-white solid powder [1] [3]
Solubility	50 mM in DMSO (with gentle warming); 1 mg/mL (2.61 mM) in water [1] [3]
Recommended Long-Term Storage	Desiccate at -20°C (as a powder). In solvent: -80°C for 6 months; -20°C for 1 month (protect from light, stored under nitrogen). [1] [3]

General Guide for Minimizing Freeze-Thaw Damage

While not specific to **Roxindole hydrochloride**, the following workflow and guidance, adapted from a systematic study on monoclonal antibodies, provide a robust framework for protecting freeze-thaw-sensitive molecules. [4]



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The core strategies to investigate involve optimizing both the **formulation** (the solution the molecule is in) and the **process** (how it is frozen and thawed). [4]

Formulation Optimization

The goal is to create a stable solution environment that protects the molecule from freeze-thaw stresses.

- **Screen Excipients:** Systematically test different buffers, salts, and stabilizers. For instance, one study found that optimizing the concentrations of sodium phosphate buffer and sodium chloride was

critical to reducing aggregation. [4]

- **Consider Surfactants:** Adding surfactants like polysorbates can help protect against damage at the ice-water interface. [4]
- **Evaluate Protein/Compound Concentration:** The optimal concentration of the active molecule itself can impact stability and should be evaluated. [4]

Process Optimization

The rates of freezing and thawing are critical factors that can be controlled to minimize damage.

- **Controlled Freezing/Thawing Rates:** Avoid passive, uncontrolled methods. Use a controlled-rate freezer to test different combinations, such as "slow freeze-fast thaw" versus "fast freeze-slow thaw". [4]
- **Fast Thawing:** Rapid thawing in a controlled water bath (e.g., set at 25°C or 37°C) has been shown to be beneficial for reducing aggregation in some molecules. [4]
- **Scale-Down Modeling:** Develop a small-scale model that mimics the intended large-scale manufacturing conditions to predict and prevent issues early in development. [4]

Troubleshooting FAQs

- **Q1: What are the primary stability concerns for Roxindole hydrochloride in solution?** While specific data is limited, the general concerns for molecules in solution include **hydrolysis**, **oxidation**, and **physical instability** like aggregation or precipitation. The supplier recommendations to store solutions at -80°C and protect from light aim to mitigate these risks. [1] [3]
- **Q2: How should I prepare and store stock solutions of Roxindole hydrochloride?**
 - **Dissolve:** Gently warm the tube at 37°C and use sonication to dissolve the powder in DMSO or water to the desired concentration. [2]
 - **Store:** Aliquot the stock solution into single-use vials immediately after preparation.
 - **Freeze:** Store the aliquots at -80°C (for up to 6 months) or -20°C (for up to 1 month).
 - **Use:** Thaw an aliquot as needed and avoid refreezing. For in vivo work, prepare the final dosing formulation fresh on the day of use. [1] [3]
- **Q3: The supplier datasheet doesn't mention freeze-thaw stability. What should I do?** In the absence of specific data, a proactive approach is required. **Design a small pilot study** to test the stability of your specific preparation under different freeze-thaw conditions (e.g., 1 vs. 3 cycles) and

using different formulation buffers. Analyze the compound for concentration and purity after each cycle to establish your own robust protocol.

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